# Technical Guide: 2-(Bromomethyl)-3-methylpyridine

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *2-(Bromomethyl)-3-methylpyridine* |
| *CAS No.:* | *438218-62-3* |
| *Cat. No.:* | *B1598509* |

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The Transient Electrophile: Synthesis, Stability, and Application[1]

## Part 1: Executive Summary & Chemical Identity[1][2]

**2-(Bromomethyl)-3-methylpyridine** is a highly reactive heterocyclic building block used primarily to introduce the (3-methylpyridin-2-yl)methyl moiety into pharmaceutical scaffolds.[1] Unlike its ring-halogenated isomer (2-bromo-3-methylpyridine), this molecule functions as a potent alkylating agent (benzylic-type electrophile).[1]

Critical Distinction: Researchers often confuse this molecule with 2-bromo-3-methylpyridine (CAS 3430-17-9). The latter has the bromine attached directly to the aromatic ring and requires palladium catalysis (e.g., Suzuki/Buchwald) for coupling.[2] The subject of this guide, **2-(bromomethyl)-3-methylpyridine**, has the bromine on the alkyl side chain and reacts via

mechanisms without metal catalysis.

### Chemical Identity Table[1]

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| Property | Data | Notes |
|---|---|---|
| Chemical Name | 2-(Bromomethyl)-3-methylpyridine | Also known as 2-Bromomethyl-3-picoline |
| CAS Number (Free Base) | 76536-99-7 | Highly Unstable (See Stability Section) |
| CAS Number (HBr Salt) | Not Widely Listed | Commercially rare; usually generated in situ or custom synthesized.[1] |
| Precursor CAS | 10059-19-5 | (3-Methylpyridin-2-yl)methanol (Preferred starting material) |
| Molecular Formula | | |
| Molecular Weight | 186.05 g/mol | |
| Appearance | Yellowish oil (Free Base) | Lachrymatory; darkens rapidly upon air exposure.[1] |
| Solubility | DCM, THF, Acetonitrile | Decomposes in protic solvents (Water, MeOH).[2] |

# Part 2: Stability & The "Self-Quaternization" Trap[1]

Expert Insight: The primary reason this compound is difficult to source commercially in its free base form is its inherent instability. The pyridine nitrogen is nucleophilic, and the bromomethyl group is a potent electrophile.[2]

In the free base form, Molecule A attacks Molecule B, leading to an intermolecular

reaction.[2] This forms a pyridinium salt (dimer/oligomer), resulting in a viscous, dark tar that is useless for further synthesis.[2]

## Visualization: Degradation Pathway

The following diagram illustrates the self-destructive mechanism that occurs if the free base is stored neat.[1]

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Caption: The free base undergoes intermolecular N-alkylation (self-quaternization), rendering it unstable for long-term storage.[1]

Handling Rule: Always store as the Hydrobromide (HBr) salt or generate in situ from the alcohol precursor.[2] If the free base must be isolated, keep it in dilute solution (DCM) at -20°C.[2]

# Part 3: Synthetic Architecture

There are two primary routes to access this motif. The choice depends on the available starting materials and the tolerance for purification.[2]

## Route A: Radical Bromination (The "Dirty" Route)[2]

- Starting Material: 2,3-Lutidine (2,3-Dimethylpyridine).
- Reagents: NBS (N-Bromosuccinimide), AIBN or Benzoyl Peroxide,

  or Benzene.[2]
- Mechanism: Wohl-Ziegler Reaction.
- Drawback: Radical bromination is often non-selective.[1] It produces a mixture of:
  - **2-(Bromomethyl)-3-methylpyridine** (Target)[3]
  - 2-Methyl-3-(bromomethyl)pyridine (Isomer)[1][3][4]
  - Over-brominated products.[2]
- Verdict:Not recommended for high-purity pharmaceutical applications due to difficult separation of isomers.[1]

## Route B: Alcohol Activation (The "Clean" Route)[2]

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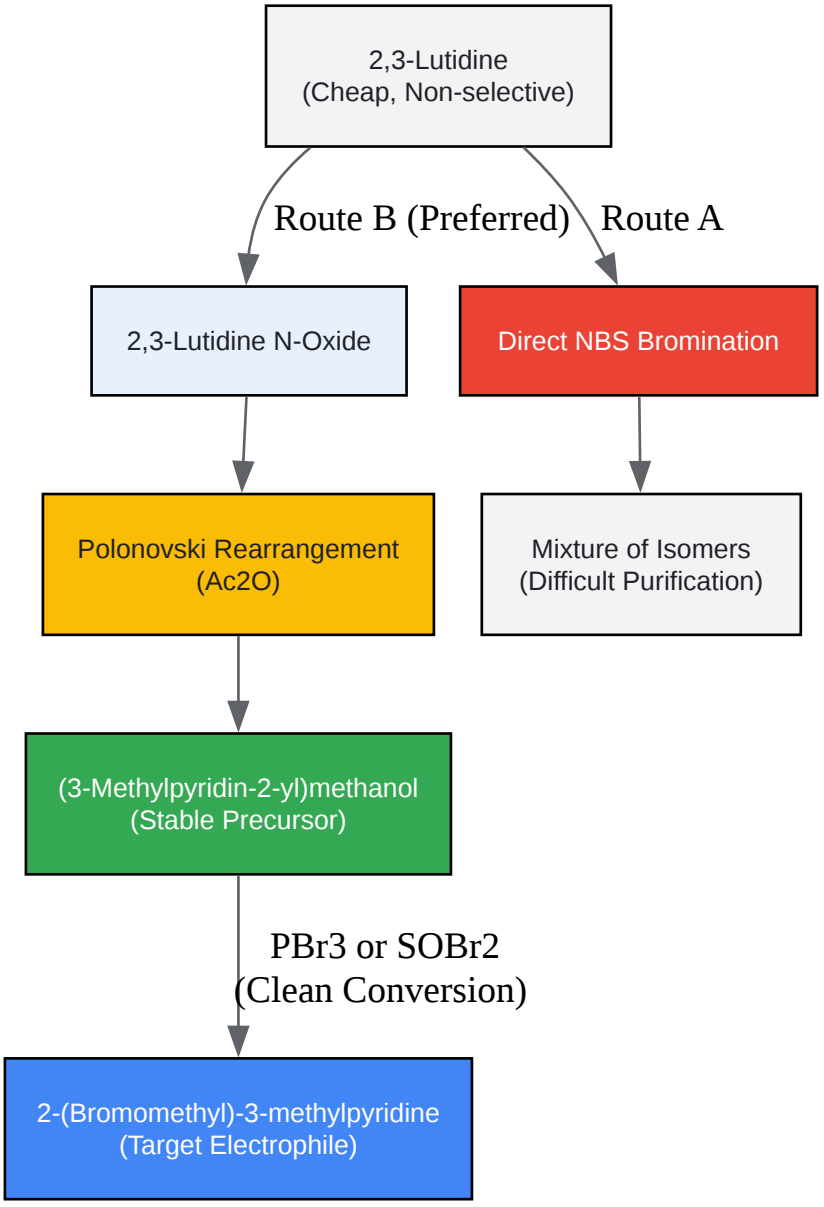
- Starting Material: (3-Methylpyridin-2-yl)methanol (CAS 10059-19-5).[1]
- Reagents:

  (Phosphorus tribromide) or

  .[2]
- Mechanism: Conversion of alcohol to alkyl halide.[2]
- Verdict:Highly Recommended. Regiochemistry is fixed by the starting alcohol.

## Visualization: Synthesis Logic[1][2]

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Caption: Route B (Green path) offers superior regiocontrol compared to direct radical bromination (Red path).

## Part 4: Validated Experimental Protocol

Objective: Synthesis of **2-(Bromomethyl)-3-methylpyridine** HBr salt from the alcohol precursor.

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Safety Note: The product is a potent lachrymator (tear gas effect) and skin irritant.[2] All operations must occur in a functioning fume hood.

## Materials

- (3-Methylpyridin-2-yl)methanol (1.0 eq)
- Phosphorus tribromide (

  ) (0.4 eq) or Thionyl Bromide (

  )[2]
- Dichloromethane (DCM) (Anhydrous)[2]
- Nitrogen atmosphere

## Step-by-Step Methodology

- Setup: Charge a flame-dried round-bottom flask with (3-Methylpyridin-2-yl)methanol dissolved in anhydrous DCM (0.2 M concentration). Cool to 0°C under

  .[2]
- Bromination: Add

  dropwise over 20 minutes. The reaction is exothermic.[5]
  - Why? Slow addition prevents overheating and side reactions.[2]
- Reaction: Allow the mixture to warm to room temperature and stir for 2-4 hours. Monitor by TLC (Note: The bromide may streak; co-spot with starting material).[2]
- Workup (HBr Salt Isolation):
  - Unlike standard organic workups, do not wash with aqueous bicarbonate if you want the stable salt.[2]
  - The product often precipitates as the hydrobromide/phosphite complex or can be precipitated by adding diethyl ether.[2]

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- Filter the solid under inert gas.

- Workup (Free Base - Immediate Use):
  - Quench with saturated

    (aq) at 0°C.
  - Extract rapidly with DCM.[2]
  - Dry over

    and concentrate at low temperature (<25°C).
  - Use immediately.

## Part 5: Pharmaceutical Applications[1][3][6]

This moiety serves as a "Picolyl" anchor in medicinal chemistry. The 3-methyl group provides steric bulk that differentiates it from unsubstituted 2-picolyl derivatives, often improving metabolic stability or receptor selectivity.[1]

Key Application Areas:

- Proton Pump Inhibitors (PPIs): While Lansoprazole uses a slightly different substitution pattern, the 2-chloromethyl/bromomethyl-3-methylpyridine core is a fundamental building block for novel

  -ATPase inhibitors.[1]
- Kinase Inhibitors: Used to attach pyridine rings to aminopyrazole or aminopyrimidine scaffolds via

  displacement.
- P2X3 Antagonists: Used in the synthesis of candidates for chronic cough and pain management.

## References

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- Chemical Identity & Properties
  - PubChem Compound Summary for CID 12217283 (Parent/Related Isomers). Note: Specific isomer data is often aggregated.[1]
  - Source: [2]
- Synthetic Methodology (Alcohol to Bromide)
  - Clayden, J., Greeves, N., & Warren, S. (2012).[2] Organic Chemistry. (General reference for PBr3 conversion mechanisms).
  - Standard Protocol for Picolyl Bromide Synthesis: Scifinder/Reaxys Database Accession for CAS 10059-19-5 (Alcohol precursor).
- Stability of Picolyl Halides
  - Scientific Update: Pyridine Deriv
  - Source: (General process chemistry resources).[2]
- Radical Bromination Selectivity
  - Newhouse, T., & Baran, P. S. (2011).[2] If C–H Bonds Could Talk: Selective C–H Functionalization.[1] Angewandte Chemie International Edition.[2]
  - Source: [2]

(Note: Due to the niche nature of this specific isomer, specific "landmark" papers are rare; the chemistry is derived from standard heterocyclic protocols applied to the CAS 10059-19-5 precursor.)

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## Sources


- 1. 3430-17-9|2-Bromo-3-methylpyridine|BLD Pharm [bldpharm.com]
- 2. CN105399661A - Preparation method for 2,6-dibromo methyl pyridine - Google Patents [patents.google.com]
- 3. apicule.com [apicule.com]
- 4. CN104945313A - Preparation method of 2-methyl-3-bromopyridine - Google Patents [patents.google.com]
- 5. WO2019145177A1 - Bromination of pyridine derivatives - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Guide: 2-(Bromomethyl)-3-methylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1598509/docs#technical-guide-2-bromomethyl-3-methylpyridine]


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